

# Essential Safety and Disposal Guide for Kushenol O

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## Compound of Interest

Compound Name: *Kushenol O*

Cat. No.: *B15588613*

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This document provides crucial safety and logistical information for the proper handling and disposal of **Kushenol O**, a flavonoid compound. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with standard hazardous waste regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Disclaimer: No specific Safety Data Sheet (SDS) for **Kushenol O** was publicly available at the time of this writing. The following disposal procedures are based on best practices for handling and disposing of phenolic and flavonoid compounds, which share structural similarities with **Kushenol O**. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and requirements.

## Properties of Kushenol O

A summary of the known physical and chemical properties of **Kushenol O** is provided below.

Property	Value
Molecular Formula	C <sub>27</sub> H <sub>30</sub> O <sub>13</sub>
Molecular Weight	562.52 g/mol
Appearance	White to off-white solid
Storage (Neat)	4°C, protect from light
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.

## Experimental Protocols: Disposal of Kushenol O

The following step-by-step protocol outlines the recommended procedure for the disposal of **Kushenol O** and materials contaminated with it.

Personnel Protective Equipment (PPE): Before handling **Kushenol O**, ensure you are wearing the appropriate PPE:

- Safety goggles
- Laboratory coat
- Nitrile gloves

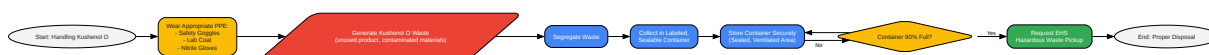
Disposal Procedure:

- Segregation of Waste:
  - All materials contaminated with **Kushenol O**, including unused product, solutions, pipette tips, tubes, and gloves, must be treated as hazardous chemical waste.
  - Do not mix **Kushenol O** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Waste Collection:

- Collect all solid and liquid waste contaminated with **Kushenol O** in a designated, sealable, and puncture-proof hazardous waste container.<sup>[1]</sup>
- Ensure the container is compatible with chemical waste.
- Labeling:
  - Affix a hazardous waste label to the container.<sup>[1]</sup>
  - Clearly write the full chemical name ("**Kushenol O**") and any other required information on the label.
- Storage of Waste Container:
  - Keep the waste container sealed when not in use.<sup>[1]</sup>
  - Store the container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Waste Pickup:
  - When the container is approximately 90% full, arrange for a hazardous waste pickup through your institution's EHS department.<sup>[1]</sup>
  - Do not dispose of **Kushenol O** or any materials contaminated with it down the drain or in the regular trash.<sup>[1]</sup>

## Logical Workflow for Kushenol O Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Kushenol O**.



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Caption: Workflow for the safe disposal of **Kushenol O** waste.

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## References

- 1. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
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